

# Handling and safety precautions for Chlorodifluoroacetic acid in the lab

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## Compound of Interest

Compound Name: Chlorodifluoroacetic acid

Cat. No.: B042455

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## Application Notes and Protocols for Chlorodifluoroacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **Chlorodifluoroacetic acid** in a laboratory setting. Adherence to these guidelines is crucial to mitigate the risks associated with this corrosive and hazardous chemical.

## Hazard Identification and Quantitative Data

**Chlorodifluoroacetic acid** is a corrosive substance that can cause severe skin burns and eye damage.[1][2][3][4][5] It is also a lachrymator, meaning it can induce tearing.[2][5][6] Inhalation may lead to severe irritation and chemical burns to the respiratory tract.[2][5]

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	76-04-0	[1]
Molecular Formula	C <sub>2</sub> HCIF <sub>2</sub> O <sub>2</sub>	[5]
Molecular Weight	130.48 g/mol	[5]
Appearance	Clear colorless to pale brown liquid after melting	[1]
Boiling Point	122 °C	[1]
Melting Point	20-23 °C	
Density	1.54 g/mL at 25 °C	

Table 2: Toxicological Data

Parameter	Value	Species	Route	Reference
LD50 (Lethal Dose, 50%)	Data not available			
LC50 (Lethal Concentration, 50%)	Data not available			

Note: Despite extensive searches of safety data sheets and toxicological databases, specific LD50 and LC50 values for **Chlorodifluoroacetic acid** have not been fully investigated and are not available.[2][7] The primary hazards are related to its severe corrosive properties.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Chlorodifluoroacetic acid** to prevent contact and exposure.

Table 3: Required Personal Protective Equipment

Body Part	Equipment	Standard/Specification
Eyes/Face	Tightly fitting safety goggles or a face shield	OSHA 29 CFR 1910.133 or European Standard EN166
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene)	EU Directive 89/686/EEC and the standard EN 374
Body	Fire/flammable resistant and impervious lab coat or clothing	
Respiratory	Full-face respirator with appropriate cartridges if exposure limits are exceeded or if irritation is experienced	OSHA's 29 CFR 1910.134 and ANSI Z88.2 or European Standard EN 149

## Experimental Protocol: Preparation of Sodium Chlorodifluoroacetate

This protocol is adapted from a procedure published in Organic Syntheses and outlines the preparation of sodium chlorodifluoroacetate from **Chlorodifluoroacetic acid**. This reaction should be performed in a well-ventilated chemical fume hood.

### 3.1 Materials and Equipment

- **Chlorodifluoroacetic acid**
- Sodium hydroxide
- Methanol
- Erlenmeyer flask
- Stir plate and stir bar
- Ice bath
- Graduated cylinders

- Beakers
- Rotary evaporator

### 3.2 Procedure

- **Preparation of Sodium Hydroxide Solution:** In a well-ventilated fume hood, prepare a solution of sodium hydroxide in methanol. For example, dissolve 60.7 g (1.52 moles) of sodium hydroxide in 700 ml of methanol in a large Erlenmeyer flask equipped with a stir bar. Place the flask in an ice bath to cool the solution.
- **Preparation of Chlorodifluoroacetic Acid Solution:** In a separate beaker, dissolve 198 g (1.52 moles) of **Chlorodifluoroacetic acid** in 300 ml of methanol.
- **Neutralization Reaction:** While stirring the cooled sodium hydroxide solution, slowly add the **Chlorodifluoroacetic acid** solution. Maintain the temperature of the reaction mixture below 40°C by controlling the addition rate and using the ice bath.
- **Solvent Removal:** Once the addition is complete, remove the methanol under reduced pressure using a rotary evaporator at a bath temperature of 40°C.
- **Drying the Product:** The resulting solid is sodium chlorodifluoroacetate. Pulverize the salt and dry it overnight at room temperature under vacuum (1 mm Hg). The salt should be dried again under the same conditions immediately before use in subsequent reactions.

## Handling and Storage

### 4.1 Handling

- Always handle **Chlorodifluoroacetic acid** in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)
- Do not breathe vapors or mist.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Use non-sparking tools to prevent ignition sources.[\[1\]](#)

- Wash hands thoroughly after handling.[1][2]

## 4.2 Storage

- Store in a tightly closed original container in a dry, cool, and well-ventilated place.[1][2]
- Keep away from incompatible materials such as strong bases and oxidizing agents.[3][4]
- The storage area should be designated as a corrosives area.[2]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate vicinity of the storage and handling area.[2][3]

# Emergency Procedures

## 5.1 First Aid Measures

Table 4: First Aid Procedures for **Chlorodifluoroacetic Acid** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2]
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[1][2]

## 5.2 Spill and Leak Response

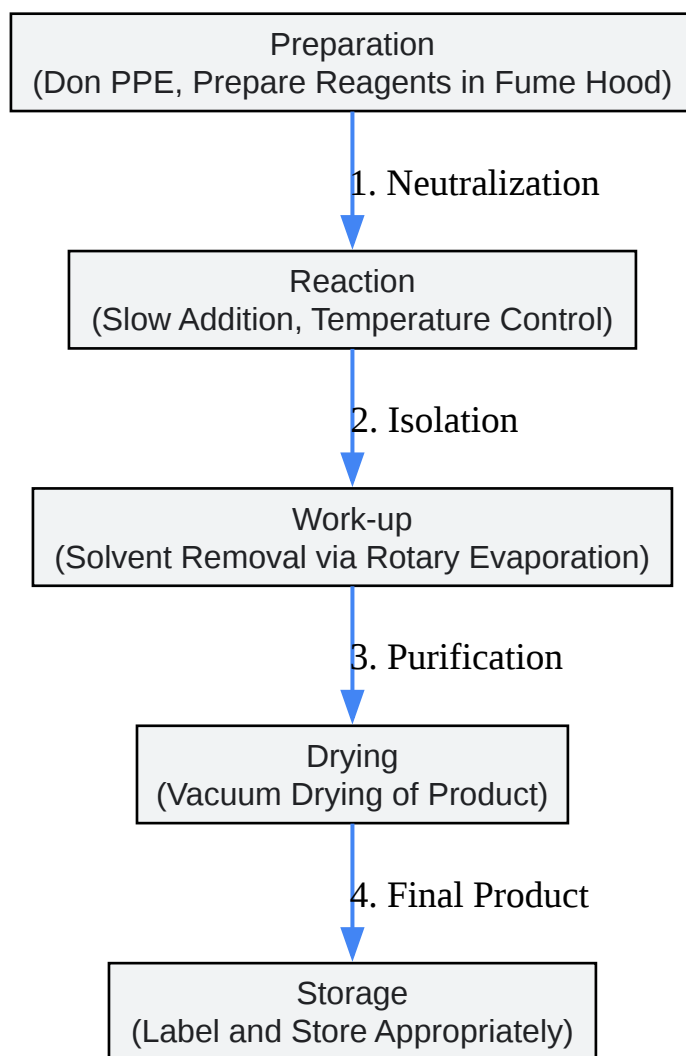
- Small Spills: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable, closed container for disposal.[4]
- Large Spills: Evacuate personnel to a safe area.[1] Prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[1] Use personal protective equipment, including a respirator.
- Ventilate the area of the spill.

## Waste Disposal

Dispose of **Chlorodifluoroacetic acid** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[1][3] Do not allow the chemical to enter drains or waterways.[1]

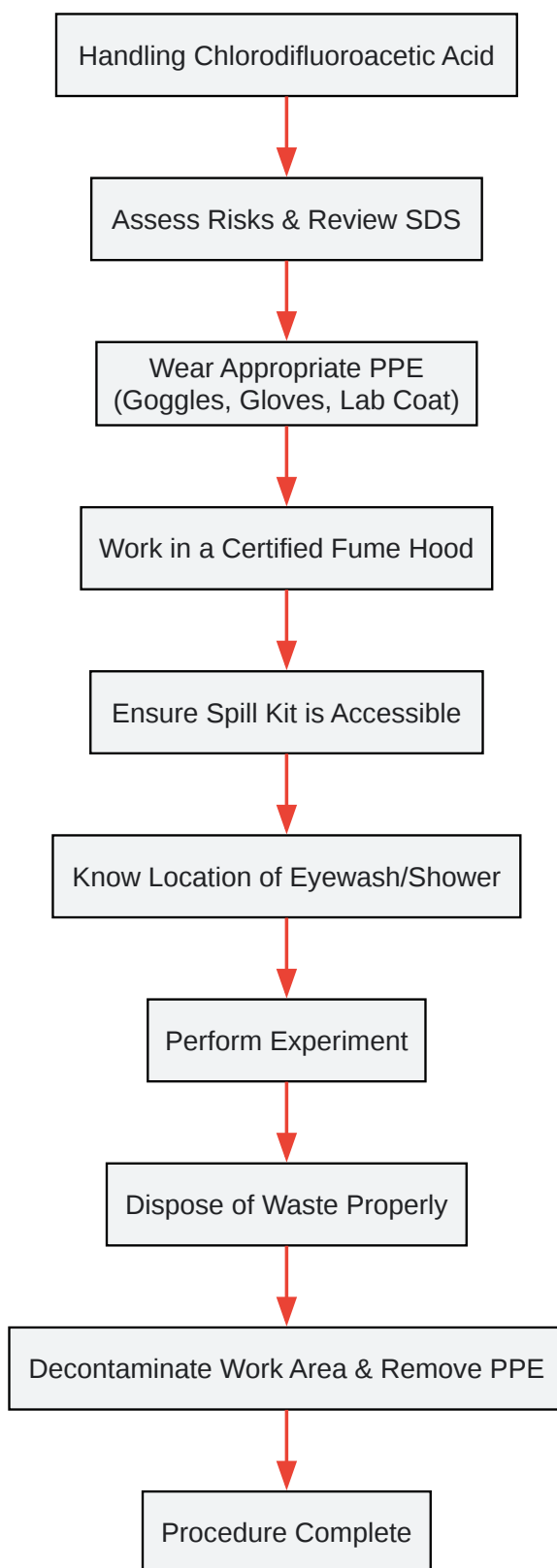
## Visual Protocols and Workflows

The following diagrams illustrate key safety and experimental workflows.



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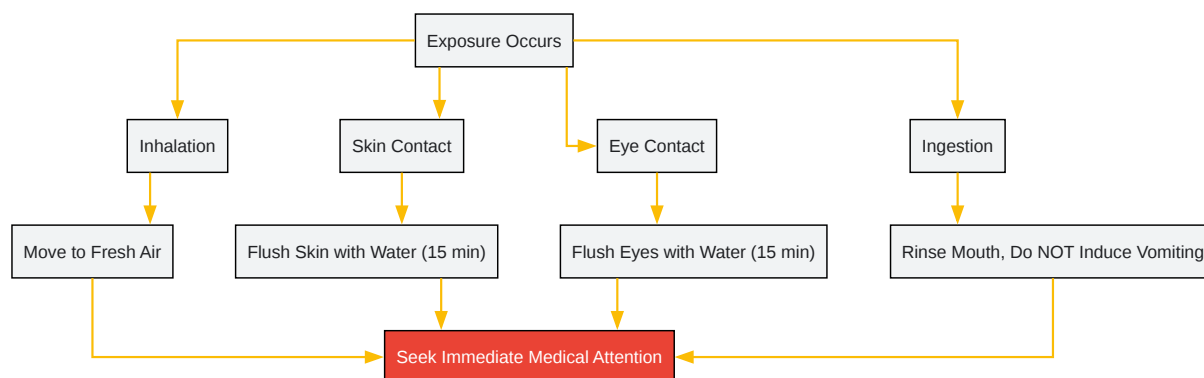
Caption: Experimental workflow for the synthesis of sodium chlorodifluoroacetate.



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Caption: Safety protocol for handling **Chlorodifluoroacetic acid**.





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Caption: Emergency first aid response for exposure to **Chlorodifluoroacetic acid**.

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